Application Notes and Protocols for BDW-OH in Cancer Immunology Studies

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Compound of Interest

Compound Name: *BDW-OH*

Cat. No.: *B15614157*

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Introduction

BDW-OH is the active metabolite of the prodrug BDW568, a potent agonist of the Stimulator of Interferon Genes (STING) pathway.[1][2][3] In the field of cancer immunology, the activation of the STING pathway is a promising strategy to induce robust anti-tumor immunity.[4][5] BDW568 is a methyl ester that is rapidly hydrolyzed by the cytosolic enzyme carboxylesterase 1 (CES1) into its active form, **BDW-OH**, upon cellular uptake.[6][7][8][9][10][11] **BDW-OH** then directly binds to and activates the STING protein, triggering a signaling cascade that results in the production of type I interferons (IFN-I) and other pro-inflammatory cytokines.[6][12] This, in turn, promotes the maturation of dendritic cells (DCs), enhances the priming of tumor-specific CD8+ T cells, and remodels the tumor microenvironment to be more susceptible to immune-mediated killing.[5][13]

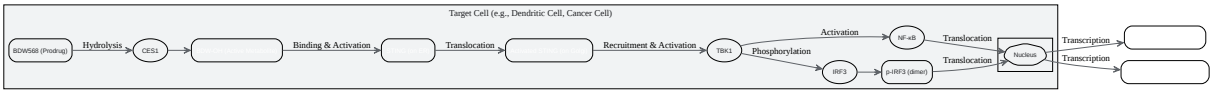
These application notes provide an overview of the utility of **BDW-OH** in cancer immunology research and detailed protocols for its application in key in vitro and in vivo experiments.

Mechanism of Action

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BDW-OH functions as a direct agonist of the STING protein. The prodrug, BDW568, enters the cell and is metabolized by CES1 to the active compound, **BDW-OH**.[6] Two molecules of **BDW-OH** then bind to the ligand-binding domain of a STING dimer, mimicking the binding of the natural STING ligand, cyclic GMP-AMP (cGAMP).[14][15][16] This binding induces a conformational change in the STING protein, leading to its activation and translocation from the endoplasmic reticulum to the Golgi apparatus.[12][17] In the Golgi, STING serves as a scaffold to recruit and activate TANK-binding kinase 1 (TBK1).[12] TBK1 then phosphorylates both STING and the transcription factor Interferon Regulatory Factor 3 (IRF3).[12][18][19] Phosphorylated IRF3 dimerizes and translocates to the nucleus to induce the transcription of type I interferons, such as IFN-β.[12][17][20] The STING-TBK1 axis also activates the NF-κB signaling pathway, leading to the production of various pro-inflammatory cytokines.[16][21]

Signaling Pathway of **BDW-OH**-mediated STING Activation



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BDW-OH activates the STING signaling pathway.

Data Presentation

The following tables summarize representative quantitative data for the use of STING agonists in cancer immunology studies.

Table 1: In Vitro Activity of STING Agonists

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Assay Type	Cell Line	Readout	EC50 Value (μM)	Reference
STING Reporter Assay	THP1-Dual™ KI-hSTING	IRF-Luciferase	7.6 (for BDW568)	[2]
Cytokine Release	Human PBMCs	IFN-β Production	1.0 - 10.0	[22]
Phosphorylation Assay	THP-1	TBK1/IRF3 Phosphorylation	~50 (for BDW568)	[2]

Table 2: In Vivo Anti-Tumor Efficacy of STING Agonists

Tumor Model	Mouse Strain	Treatment Regimen	Tumor Growth Inhibition (%)	Reference
B16F10 Melanoma	C57BL/6	Intratumoral, 3 doses	25-75	[23]
MC38 Colon Adenocarcinoma	C57BL/6	Intratumoral, 3 doses	63-100 (Complete Response)	[23]
4T1 Breast Cancer	BALB/c	Intratumoral, twice weekly	Not specified	[22]
C1498.SIY Myeloid Leukemia	C57BL/6	Single intravenous dose	80% long-term survival	[24]

Experimental Protocols

Protocol 1: In Vitro STING Activation in a Reporter Cell Line

This protocol describes the measurement of STING pathway activation by quantifying the expression of an Interferon Regulatory Factor (IRF)-inducible reporter gene.

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Materials:

- THP1-Dual™ KI-hSTING reporter cells
- RPMI-1640 medium supplemented with 10% FBS
- BDW568 (prodrug) or **BDW-OH**
- Luciferase or secreted alkaline phosphatase (SEAP) reporter assay system
- 96-well, clear-bottom, white-walled plates
- Luminometer or spectrophotometer

Procedure:

- Cell Seeding: Seed THP1-Dual™ cells at a density of 5 x 10^4 to 1 x 10^5 cells/well in a 96-well plate and incubate for 24 hours.
- Compound Preparation: Prepare a serial dilution of BDW568 or **BDW-OH** in culture medium.
- Cell Treatment: Add the diluted compound to the cells and incubate for 18-24 hours at 37°C in a 5% CO2 incubator.
- Reporter Assay: Measure the reporter gene activity according to the manufacturer's instructions.

Protocol 2: Analysis of Cytokine Production in Human PBMCs

This protocol outlines the measurement of IFN-β and other cytokines secreted by human peripheral blood mononuclear cells (PBMCs) upon STING activation.

Materials:

- Human PBMCs
- RPMI-1640 medium with 10% FBS

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- BDW568 or **BDW-OH**
- ELISA or Luminex kit for human IFN-β and other relevant cytokines (e.g., TNF-α, IL-6)
- 96-well cell culture plates

Procedure:

- Cell Seeding: Plate human PBMCs at a density of 2 x 10^5 to 5 x 10^5 cells/well in a 96-well plate.
- Cell Treatment: Treat the cells with varying concentrations of BDW568 or **BDW-OH** for 24-48 hours.
- Supernatant Collection: Centrifuge the plate and collect the cell culture supernatant.
- Cytokine Measurement: Quantify the concentration of IFN-β and other cytokines in the supernatant using an ELISA or Luminex assay.[22]

Protocol 3: In Vivo Anti-Tumor Efficacy in a Syngeneic Mouse Model

This protocol details the evaluation of the anti-tumor effects of a STING agonist in a murine cancer model.

Materials:

- Syngeneic mouse tumor cell line (e.g., MC38, B16F10)
- Appropriate mouse strain (e.g., C57BL/6, BALB/c)
- BDW568 or another suitable STING agonist formulated for in vivo use
- Calipers for tumor measurement

Procedure:

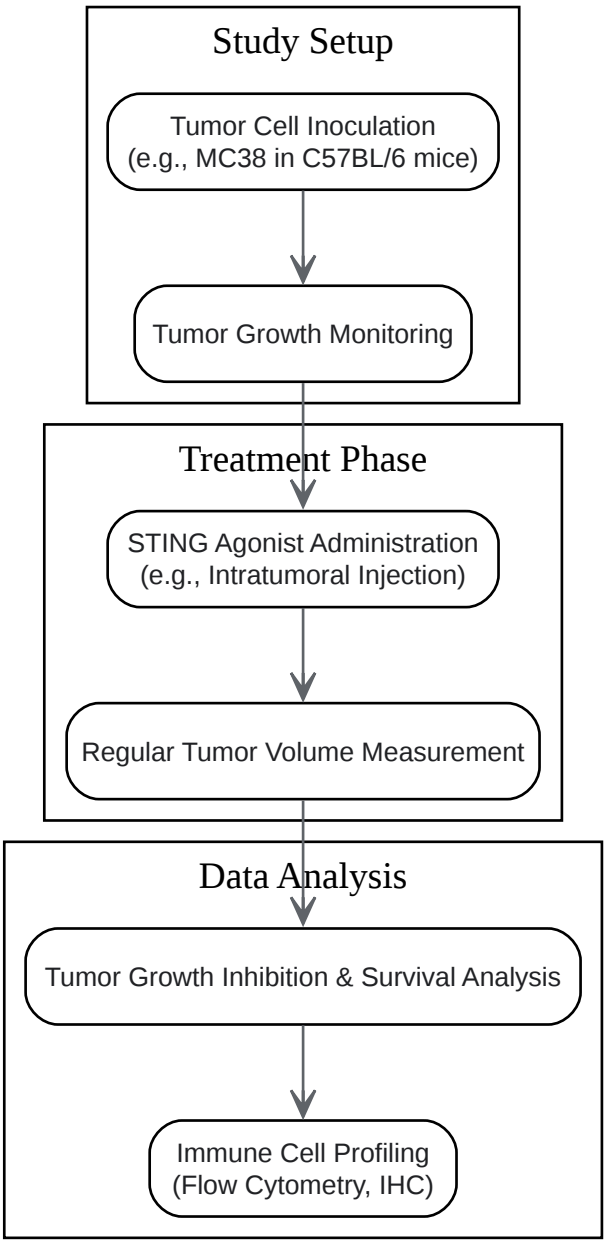
- Tumor Inoculation: Subcutaneously inject tumor cells into the flank of the mice.

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- Tumor Growth Monitoring: Monitor tumor growth until the average tumor volume reaches approximately 100 mm^3.[23]
- Treatment Administration: Administer the STING agonist, typically via intratumoral injection, at specified doses and schedules.[22][23]
- Tumor Measurement: Measure tumor volume with calipers every 2-3 days.
- Endpoint: Euthanize mice when tumors reach the maximum allowed size as per institutional guidelines. Analyze tumor growth inhibition and survival benefit.
- (Optional) Immune Cell Analysis: At the end of the study, tumors and spleens can be harvested to analyze the infiltration and activation of immune cells (e.g., CD8+ T cells, NK cells) by flow cytometry or immunohistochemistry.[22]

Experimental Workflow for In Vivo Efficacy Study

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Workflow for an in vivo anti-tumor efficacy study.

Conclusion

BDW-OH is a valuable research tool for investigating the role of the STING pathway in cancer immunology. Its mode of action as a direct STING agonist allows for the targeted activation of this critical innate immune signaling cascade. The provided protocols offer a framework for researchers to explore the therapeutic potential of STING activation in various cancer models,

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from initial in vitro characterization to in vivo efficacy studies. These studies can contribute to the development of novel immunotherapeutic strategies for cancer treatment.

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